

Essential Safety and Logistics for Handling N-Benzylcyclohexylamine Hydrochloride

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Compound of Interest

Compound Name: *N-Benzylcyclohexylamine
hydrochloride*

Cat. No.: *B3060092*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **N-Benzylcyclohexylamine hydrochloride** are paramount for laboratory safety and operational integrity. This guide provides immediate, procedural, and step-by-step instructions for the safe use of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

N-Benzylcyclohexylamine hydrochloride is categorized as an arylcyclohexylamine and should be handled as a hazardous substance.^[1] It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[2]

A comprehensive PPE strategy is crucial to minimize exposure. The following table summarizes the recommended PPE for handling **N-Benzylcyclohexylamine hydrochloride**.

Body Part	Personal Protective Equipment	Standards and Specifications
Eyes/Face	Tightly fitting safety goggles or a full-face shield.	Conforming to EN 166 (EU) or NIOSH (US) standards.[3][4]
Skin	Chemical-resistant, impervious clothing such as a lab coat or apron.	Protective clothing should be worn to prevent skin exposure. [5]
Hands	Chemical-resistant gloves (e.g., nitrile, neoprene).	Gloves must be inspected prior to use and changed frequently. Follow EU Directive 89/686/EEC and EN 374 standards.[4]
Respiratory	Use only in a well-ventilated area or a chemical fume hood. [5][6] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]	

Operational Plan for Safe Handling

Adherence to a strict operational plan is vital for minimizing risks.

1. Pre-Handling Checklist:

- Confirm the availability and thorough understanding of the Safety Data Sheet (SDS) for **N-Benzylcyclohexylamine hydrochloride**.
- Inspect all PPE for integrity before use.[4]
- Ensure that a chemical fume hood is operational and available.[6]

- Locate the nearest safety shower and eyewash station and confirm they are accessible and functional.[5]

2. Handling Procedures:

- Always handle **N-Benzylcyclohexylamine hydrochloride** within a certified chemical fume hood to avoid inhalation of dust or vapors.[5][6]
- Avoid contact with skin, eyes, and clothing.[5]
- Wash hands and any exposed skin thoroughly after handling.[5]
- Avoid dust formation.[5]
- Keep the container tightly closed when not in use.[5]

Storage and Disposal Plans

Storage:

- Store in a dry, cool, and well-ventilated place.[5]
- Keep containers tightly closed.[5]
- Store under an inert atmosphere to maintain product quality.[5]
- Protect from moisture.[5]
- Incompatible materials include strong oxidizing agents.[5]

Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant.[5]
- Do not release into the environment.[6]
- Sweep up and shovel any spills into suitable, closed containers for disposal.[5]
- Contaminated packaging should be handled in the same way as the substance itself.[7]

First Aid Measures

In case of exposure, immediate action is critical.

Exposure	First Aid Procedure
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. [5]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[5]

Quantitative Data

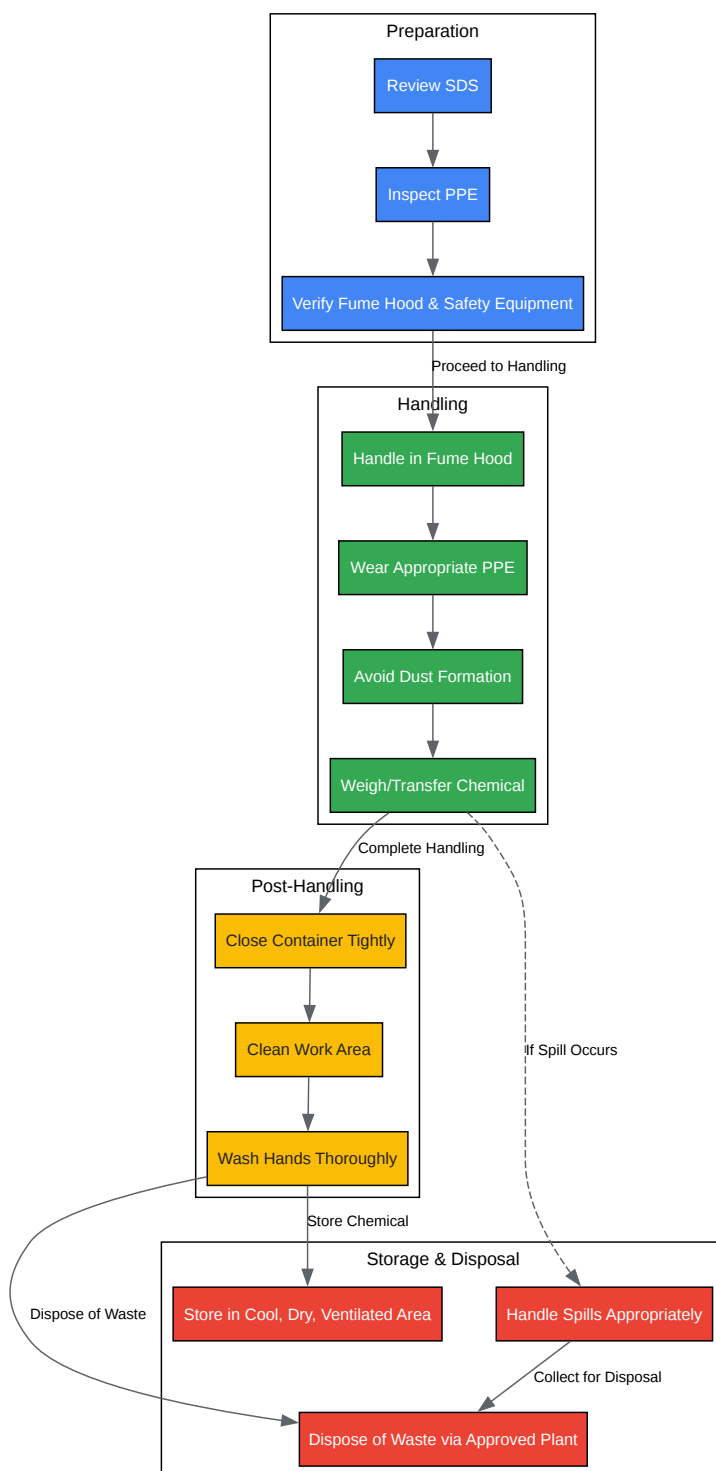
The following table summarizes the available quantitative data for **N-Benzylcyclohexylamine hydrochloride**.

Property	Value
Molecular Formula	C ₁₃ H ₁₉ N • HCl[8]
Molecular Weight	225.8 g/mol [8]
Melting Point	252-253 °C[9]
Purity	≥98%[1]
Storage Temperature	-20°C[1]

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **N-Benzylcyclohexylamine hydrochloride**.

Safe Handling Workflow for N-Benzylcyclohexylamine Hydrochloride



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Caption: Logical workflow for the safe handling of **N-Benzylcyclohexylamine hydrochloride**.

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